

Technical Application Note: Analytical Quantification of 3-Bromo-4-chloro-7-methoxyquinoline

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Compound of Interest

Compound Name: 3-Bromo-4-chloro-7-methoxyquinoline

CAS No.: 1203579-63-8

Cat. No.: B598101

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Abstract & Chemical Context

This technical guide provides a validated framework for the quantification of **3-Bromo-4-chloro-7-methoxyquinoline** (CAS: 1203579-63-8), a critical heterocyclic intermediate often employed in the synthesis of tyrosine kinase inhibitors and antimalarial pharmacophores.

Due to the presence of the basic quinoline nitrogen and the hydrophobic halogen substituents, this molecule presents specific analytical challenges, including peak tailing due to silanol interactions and low aqueous solubility. This protocol details two distinct methodologies:

- RP-HPLC-UV/PDA: For raw material assay, purity profiling (>98%), and process control.
- LC-MS/MS: For trace impurity analysis and biological matrix quantification.

Physicochemical Profile & Handling

Understanding the molecule's behavior is prerequisite to method selection.

Property	Value / Characteristic	Impact on Method
Structure	Quinoline core, 3-Br, 4-Cl, 7-OMe	Hydrophobic with basic center. [1]
Molecular Weight	272.53 g/mol	Suitable for MS analysis.
Solubility	Low in Water; High in DMSO, MeOH, ACN, DCM	Diluent Choice: Samples must be prepared in 100% MeOH or ACN before dilution with buffer.
pKa (Calc.)	~3.5 - 4.2 (Quinoline N)	pH Control: Mobile phase pH must be < 2.5 (fully ionized) or > 8.0 (neutral) to prevent peak broadening.
UV Max	~254 nm, ~330 nm (Conjugated system)	Dual-wavelength monitoring recommended.

Method A: High-Performance Liquid Chromatography (HPLC-UV)

Recommended for: Purity Assessment, Assay, Stability Studies.

Chromatographic Conditions

This method utilizes a "Charged Surface Hybrid" (CSH) or end-capped C18 column to mitigate secondary interactions with the basic quinoline nitrogen.

- System: Agilent 1290 Infinity II or Waters H-Class UPLC (adaptable to HPLC).
- Column: Waters XBridge C18 (4.6 x 150 mm, 3.5 μ m) or Phenomenex Luna Omega C18.
 - Why: High pH stability and superior end-capping reduce peak tailing for bases.
- Mobile Phase A: 10 mM Ammonium Bicarbonate (pH 10.0) [Basic pH Strategy]

- Alternative (Acidic Strategy): 0.1% Trifluoroacetic Acid (TFA) in Water.
- Note: The Basic pH strategy usually yields sharper peaks for quinolines by keeping the molecule neutral.
- Mobile Phase B: Acetonitrile (HPLC Grade).
- Flow Rate: 1.0 mL/min.
- Column Temp: 35°C.
- Injection Volume: 5 - 10 µL.
- Detection: PDA (200–400 nm); Quantify at 254 nm.

Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B	Curve
0.00	90	10	Initial
2.00	90	10	Isocratic Hold
12.00	10	90	Linear Ramp
15.00	10	90	Wash
15.10	90	10	Re-equilibration
20.00	90	10	End

Standard Preparation Protocol

- Stock Solution (1.0 mg/mL): Weigh 10.0 mg of reference standard into a 10 mL volumetric flask. Dissolve in 100% Methanol. Sonicate for 5 mins.
- Working Standard (50 µg/mL): Transfer 500 µL of Stock Solution into a 10 mL flask. Dilute to volume with Mobile Phase A:Mobile Phase B (50:50).
 - Critical: Do not dilute directly with 100% aqueous buffer, or precipitation may occur.

Method B: LC-MS/MS Quantification

Recommended for: Trace Impurity Analysis, Genotoxic Impurity Screening, Bioanalysis.

Mass Spectrometry Parameters

- Ionization Source: Electrospray Ionization (ESI)^[2]
- Polarity: Positive Mode (ESI+)
 - Mechanism:^[3]^[4] Protonation of the quinoline nitrogen
- Precursor Ion: m/z 271.9 / 273.9 (Br/Cl isotope pattern is distinct).
- Source Temp: 450°C.
- Capillary Voltage: 3.5 kV.

MRM Transitions (Optimized)

Due to the Br/Cl isotopes, select the most abundant isotope for quantification (usually

Br/

Cl).

Compound	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Role
3-Br-4-Cl-7-OMe-Quinoline	271.9 (Br)	193.0 (Loss of Br)	25	Quantifier
	273.9 (Br)	195.0	25	Qualifier
	271.9	228.0 (Loss of CH)	15	Qualifier

Method Validation & System Suitability

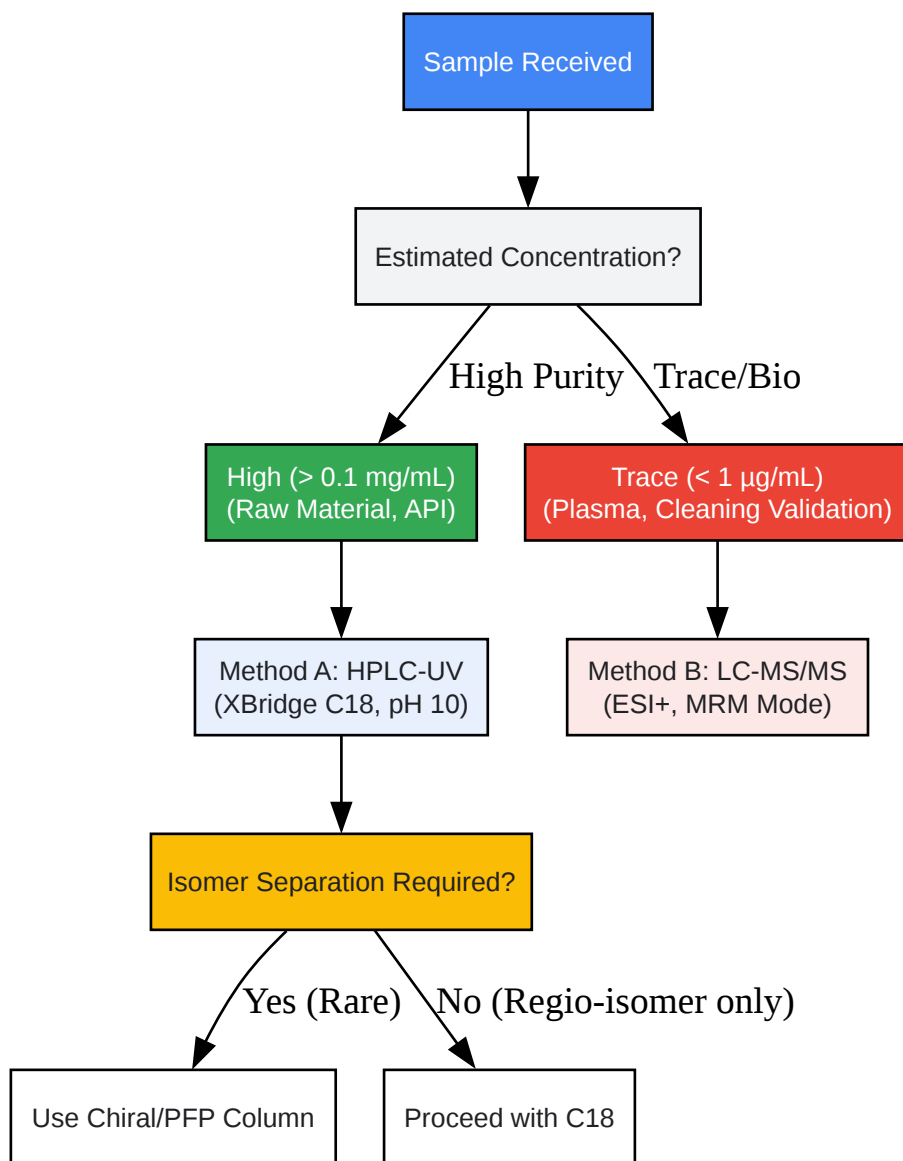
To ensure data integrity (ALCOA+ principles), the following criteria must be met before batch analysis.

Parameter	Acceptance Criteria	Troubleshooting Failure
Tailing Factor ()		If , increase buffer ionic strength or switch to High pH method.
Theoretical Plates ()		Check column age or dead volume connections.
Precision (RSD)	(n=6 injections)	Check injector seal or sample solubility.
Resolution ()	(vs nearest impurity)	Adjust gradient slope.
LOD / LOQ	S/N > 3 / S/N > 10	Ensure clean baseline; check MS source cleanliness.

Visual Workflows

Analytical Decision Matrix

This diagram guides the analyst to the correct method based on the sample type.



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Figure 1: Decision tree for selecting the appropriate analytical technique based on sample concentration and requirements.

Sample Preparation Workflow

Standardized protocol to minimize variability.



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Figure 2: Step-by-step sample preparation workflow ensuring solubility and system protection.

References

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- MDPI.Synthesis and Analysis of 7-chloroquinoline derivatives. (Reference for UV/HPLC conditions of similar chloro-quinolines). [\[Link\]](#)

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